

An In-Depth Technical Guide to 3-Butoxyaniline: Structure, Properties, and Synthetic Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-butoxyaniline

Cat. No.: B1281059

[Get Quote](#)

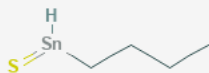
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthetic protocols for **3-butoxyaniline**. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis where this compound may be utilized as a key building block.

Chemical Structure and Identification

3-Butoxyaniline, also known as m-butoxyaniline, is an aromatic organic compound. Its structure consists of a benzene ring substituted with an amino group ($-NH_2$) and a butoxy group ($-O(CH_2)_3CH_3$) at positions 1 and 3, respectively.

Molecular Structure:



Key Identifiers:

- IUPAC Name: **3-Butoxyaniline**
- CAS Number: 23079-68-7
- Molecular Formula: $C_{10}H_{15}NO$ [\[1\]](#)
- Molecular Weight: 165.23 g/mol [\[1\]](#)

Physical and Chemical Properties

Detailed experimental data for the physical properties of **3-butoxyaniline** are not readily available in the literature. However, the properties of its isomer, 4-butoxyaniline, can provide a reasonable estimate. It is important to note that these values are for the para-isomer and may differ from those of **3-butoxyaniline**.

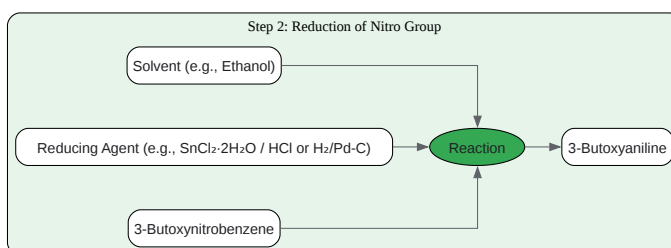
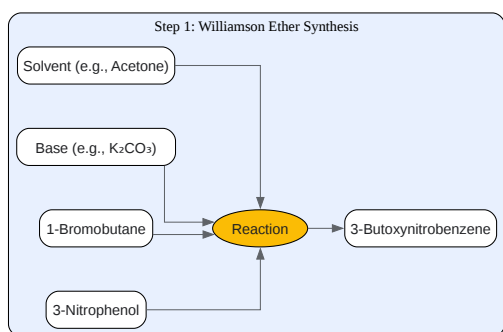
Property	Value (for 4-Butoxyaniline)	Reference
Appearance	-	-
Boiling Point	148-149 °C at 13 mmHg	
Density	0.992 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.538	
Solubility	Expected to be soluble in organic solvents.	

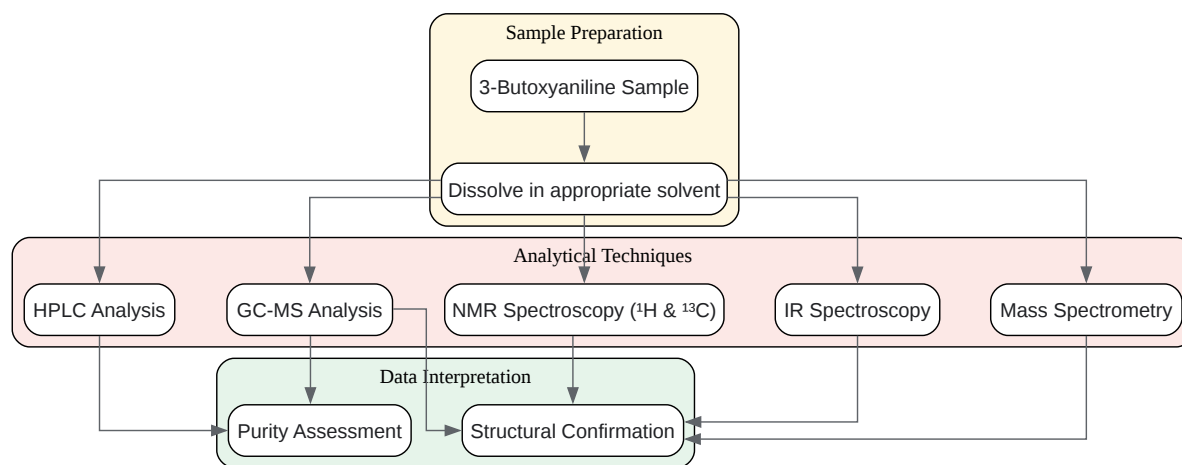
A reported boiling point for m-n-butoxyaniline (**3-butoxyaniline**) is 120–124 °C at 2 mm Hg.

Synthesis of 3-Butoxyaniline

A plausible and efficient two-step synthesis for **3-butoxyaniline** involves an initial Williamson ether synthesis to form 3-butoxynitrobenzene, followed by the reduction of the nitro group to the desired aniline.

Logical Workflow for the Synthesis of 3-Butoxyaniline





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Butoxyaniline: Structure, Properties, and Synthetic Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281059#3-butoxyaniline-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com